

Ethyl Adamantane-1-Carboxylate: A Versatile Building Block in Modern Organic Synthesis

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Compound of Interest

Compound Name: Ethyl adamantane-1-carboxylate

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Abstract

Ethyl adamantane-1-carboxylate is a key synthetic intermediate that leverages the unique physicochemical properties of the adamantane cage. Its rigid, three-dimensional structure and lipophilic nature make it a valuable building block in medicinal chemistry and materials science. The adamantane moiety can enhance the pharmacokinetic properties of drug candidates by improving metabolic stability, increasing lipophilicity, and providing a rigid scaffold for precise pharmacophore orientation. This guide provides a comprehensive overview of the synthesis, properties, and synthetic applications of **ethyl adamantane-1-carboxylate**, complete with detailed experimental protocols and quantitative data to facilitate its use in research and development.

Introduction

The adamantane scaffold, a perfectly symmetrical, strain-free tricyclic hydrocarbon, has garnered significant attention in drug discovery and development.^{[1][2]} Its incorporation into bioactive molecules can profoundly influence their absorption, distribution, metabolism, and excretion (ADME) properties.^[3] **Ethyl adamantane-1-carboxylate** serves as a versatile and readily accessible entry point to a wide array of functionalized adamantane derivatives. This document outlines its synthesis, key reactions, and the strategic application of this building block in the synthesis of molecules with therapeutic potential.

Physicochemical and Spectroscopic Data

A summary of the key physical and spectroscopic properties of **ethyl adamantane-1-carboxylate** is provided below for easy reference.

Table 1: Physicochemical Properties of **Ethyl Adamantane-1-Carboxylate**

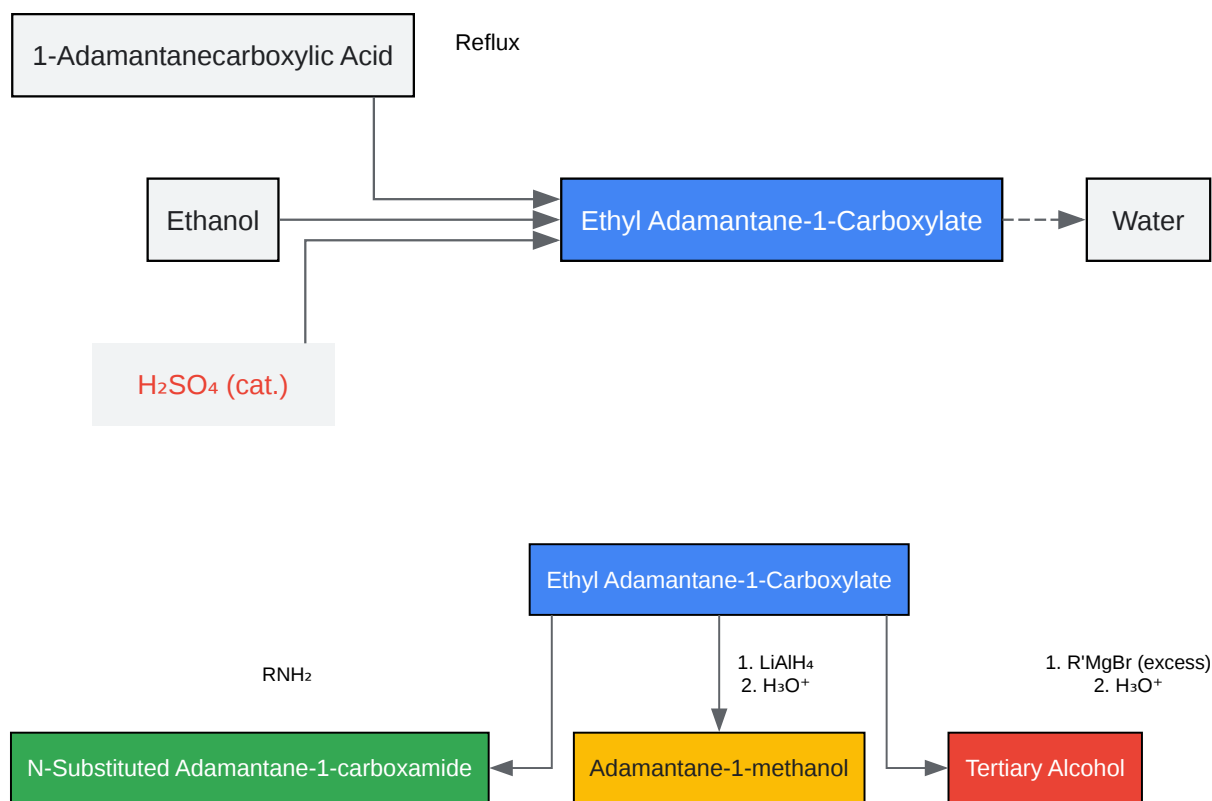
Property	Value	Reference
CAS Number	2094-73-7	[4] [5]
Molecular Formula	C ₁₃ H ₂₀ O ₂	[6]
Molecular Weight	208.30 g/mol	[6]
Appearance	White crystalline powder or colorless liquid	[4] [7]
Boiling Point	90-91 °C at 1 mmHg	[7]
Density	1.106 ± 0.06 g/cm ³ (Predicted)	[7]
Solubility	Sparingly soluble in water	[4]

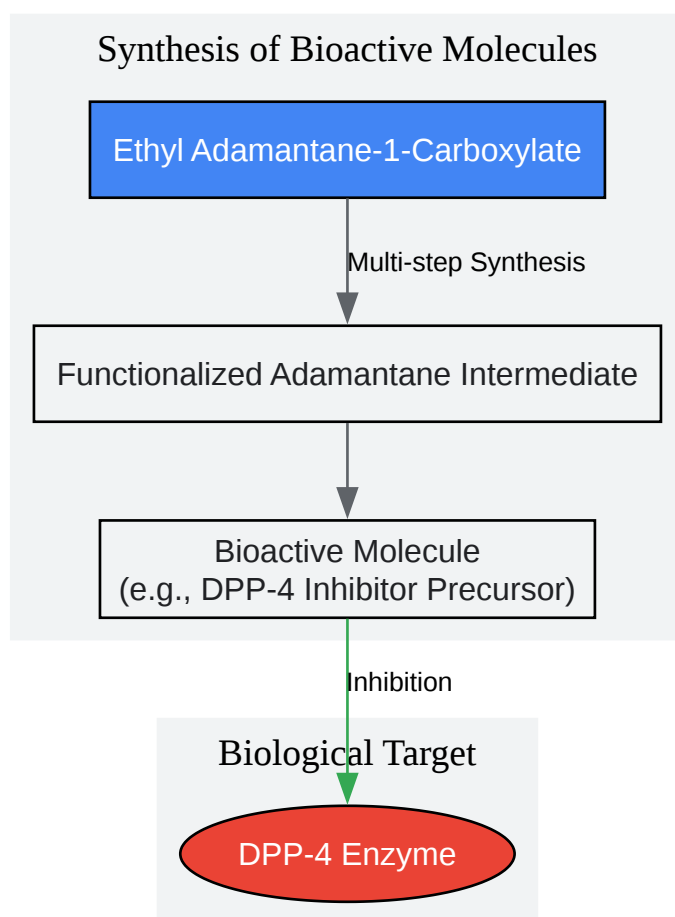
Table 2: Spectroscopic Data of **Ethyl Adamantane-1-Carboxylate**

Spectroscopy	Data	Reference
¹ H NMR (CDCl ₃)	δ 4.11 (q, J=7.1 Hz, 2H, OCH ₂ CH ₃), 2.00 (s, 3H, Adamantane-H), 1.88 (s, 6H, Adamantane-H), 1.71 (s, 6H, Adamantane-H), 1.24 (t, J=7.1 Hz, 3H, OCH ₂ CH ₃)	[8][9]
¹³ C NMR (CDCl ₃)	δ 177.5 (C=O), 60.5 (OCH ₂ CH ₃), 41.0 (C-1), 39.0 (Adamantane-CH), 36.5 (Adamantane-CH ₂), 28.1 (Adamantane-CH), 14.4 (OCH ₂ CH ₃)	[6][10]
Mass Spectrum (EI)	m/z (%): 208 (M ⁺ , 25), 163 (100), 135 (80), 107 (30), 93 (45), 79 (50)	[5]
IR (liquid film)	ν (cm ⁻¹): 2905, 2850 (C-H), 1725 (C=O), 1250, 1095 (C-O)	[6]

Synthesis of Ethyl Adamantane-1-Carboxylate

Ethyl adamantane-1-carboxylate is most commonly synthesized via the Fischer esterification of 1-adamantanecarboxylic acid with ethanol in the presence of a strong acid catalyst.





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